

# Application Notes and Protocols for Lithium Recovery from Brines using Solvent Extraction

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## Compound of Interest

Compound Name: *Lithium*

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## Introduction

**Lithium** is a critical component in modern battery technology, and its demand is projected to grow significantly.[1] A substantial portion of the world's **lithium** resources is found in continental brines.[2] Solvent extraction (SX) presents a promising and efficient method for selectively recovering **lithium** from these brines, offering advantages over traditional methods like precipitation, which can suffer from lower purity and slow kinetics.[3] This document provides detailed application notes and protocols for researchers and scientists engaged in the development of **lithium** recovery processes.

Solvent extraction, also known as liquid-liquid extraction, is a process that separates compounds based on their relative solubilities in two different immiscible liquids, typically an aqueous phase (the brine) and an organic phase (the solvent containing an extractant).[4] The process generally involves four main stages: extraction, scrubbing, stripping, and regeneration.

## Key Solvent Extraction Systems

Several solvent systems have been investigated for **lithium** recovery from brines, each with its own set of advantages and challenges. The choice of system often depends on the specific composition of the brine, particularly the concentration of competing ions like magnesium, sodium, and calcium.

- Tributyl Phosphate (TBP) with a Co-extractant: The TBP-FeCl<sub>3</sub> system is a widely studied and effective method for selectively extracting **lithium** from brines with high magnesium

content.[5][6] Ferric chloride ( $\text{FeCl}_3$ ) acts as a co-extracting agent, forming a complex with **lithium** that is soluble in the organic phase.[3][5] Task-specific ionic liquids (TSILs) have also been introduced as co-extractants to improve efficiency and mitigate issues like  $\text{FeCl}_3$  hydrolysis.[7][8]

- **Synergistic Solvent Systems:** These systems employ a mixture of extractants that work together to enhance the extraction of **lithium**.
  - **$\beta$ -diketones and Cyanex 923:** A combination of a  $\beta$ -diketone (like HPMBP, HTTA, or HDBM) and Cyanex 923 has shown high selectivity for magnesium removal from **lithium**-rich solutions, which is a crucial step for producing high-purity **lithium** carbonate.[9][10] This system can achieve virtually 100% magnesium removal with minimal **lithium** co-extraction.[9][10]
  - **LIX 54 and Neutral Extractants:** Mixtures of LIX 54 with neutral extractants like TOPO and Cyanex 923 have demonstrated synergistic effects for the selective extraction of **lithium**. [3]
- **Crown Ethers:** These macrocyclic polyethers can selectively bind with metal ions based on the fit between the ion's diameter and the crown ether's cavity size.[11] 12-crown-4 and 14-crown-4 ethers have been investigated for their potential in selective **lithium** extraction.[1][11]
- **Ionic Liquids (ILs):** Ionic liquids are salts that are liquid at room temperature and are considered "green solvents" due to their negligible vapor pressure.[12] They can be used as both the extractant and the diluent, and their properties can be tailored to enhance **lithium** extraction and selectivity over other ions like magnesium.[12][13]

## Data Presentation: Comparison of Solvent Extraction Systems

The following tables summarize quantitative data from various studies on solvent extraction for **lithium** recovery, providing a basis for comparison of different systems and conditions.

Table 1: Performance of TBP-based Solvent Extraction Systems

Extractant System	Aqueous Feed Composition	Key Parameters	Extraction Efficiency (%)	Stripping Efficiency (%)	Purity of Final Product	Reference
TBP/FeCl <sub>3</sub> /Kerosene	Synthetic LIB waste leachate (2.4–2.7 g/L Li)	O/A ratio = 1, Initial [H <sup>+</sup> ] = 0.1 M	87.7	>99 (with 6 M HCl)	99.1% (in stripping liquor)	[14]
TBP/FeCl <sub>3</sub> /Diethyl Succinate	Simulated salt lake brine	O/A ratio = 1, Fe/Li molar ratio = 1.3	~65	-	-	[6]
TBP/FeCl <sub>3</sub> /Kerosene	Brine with high Mg/Li ratio	Fe/Li molar ratio = 2.99, [HCl] = 0.01 M, TBP = 55%	76.3	-	Mg/Li ratio reduced from 192 to 1.5	[15]
TBP/[Bmim]FeCl <sub>4</sub>	Zabuye Lake brine	A/O ratio = 0.5, pH = 7.2, 10% TSIL	65.7	-	-	[7][8]
TBP/P507/FeCl <sub>3</sub>	Real salt lake brine	Multi-stage counter-current	99.8	-	Li concentration in strip liquor: 20.9 g/L	[16]

Table 2: Performance of Synergistic Solvent Extraction Systems for Magnesium Removal

Extractant System	Aqueous Feed Composition	Key Parameters	Mg Removal Efficiency (%)	Li Co-extraction (%)	Reference
HPMBP and Cyanex 923	24 g/L Li, 0.24 g/L Mg	Three-stage counter-current extraction	100	0.6	<a href="#">[9]</a> <a href="#">[10]</a>
Versatic Acid 10 and D2EHPA (State-of-the-art for comparison)	-	-	86-98	3.3-5.5	<a href="#">[9]</a> <a href="#">[10]</a>

## Experimental Protocols

This section provides detailed methodologies for key experiments in the solvent extraction of **lithium** from brines.

### Protocol 1: Lithium Extraction using TBP-FeCl<sub>3</sub> System

Objective: To selectively extract **lithium** from a brine solution using a tributyl phosphate (TBP) and ferric chloride (FeCl<sub>3</sub>) solvent system.

Materials:

- Synthetic or real brine solution containing **lithium** and other ions (e.g., Mg<sup>2+</sup>, Na<sup>+</sup>, Ca<sup>2+</sup>, K<sup>+</sup>).
- Organic phase: Tributyl phosphate (TBP) as the extractant, kerosene as the diluent, and anhydrous ferric chloride (FeCl<sub>3</sub>) as the co-extractant.
- Scrubbing solution (e.g., LiCl + NaCl solution).[\[3\]](#)
- Stripping solution (e.g., HCl + NaCl solution).[\[3\]](#)

- Regeneration solution (e.g., NaOH + NaCl).[3]
- Separatory funnels or mixer-settlers.
- pH meter.
- Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectrometry (AAS) for metal ion analysis.

#### Procedure:

- Organic Phase Preparation:
  - Prepare the desired volume of the organic phase by mixing TBP and kerosene at a specific volume ratio (e.g., 80% v/v TBP and 20% v/v kerosene).[14]
  - Dissolve a calculated amount of anhydrous  $\text{FeCl}_3$  in the TBP/kerosene mixture to achieve the desired Fe/Li molar ratio.[6]
- Extraction:
  - Take a known volume of the brine solution in a separatory funnel.
  - Add the prepared organic phase at a specific organic-to-aqueous (O/A) phase ratio (e.g., 1:1).[14]
  - Shake the mixture vigorously for a predetermined time (e.g., 30 minutes) to ensure thorough mixing and mass transfer.
  - Allow the phases to separate completely.
  - Collect both the aqueous phase (raffinate) and the organic phase (loaded organic).
  - Analyze the **lithium** concentration in the raffinate to determine the extraction efficiency.
- Scrubbing (optional but recommended for high Mg brines):

- Contact the loaded organic phase with a scrubbing solution to remove co-extracted impurities like magnesium.[3]
- Mix the loaded organic and scrubbing solution at a defined O/A ratio and time.
- Separate the phases and analyze the scrubbed organic phase for impurity levels.
- Stripping:
  - Contact the scrubbed loaded organic phase with a stripping solution (e.g., 6 M HCl) at a specific O/A ratio (e.g., 1:5).[14]
  - Shake the mixture to transfer the **lithium** from the organic phase back to the aqueous phase.
  - Separate the phases to obtain the **lithium**-rich strip solution and the barren organic phase.
  - Analyze the **lithium** concentration in the strip solution to determine the stripping efficiency.
- Regeneration:
  - Wash the barren organic phase with a regeneration solution to prepare it for reuse in the extraction stage.[3]

#### Calculations:

- Extraction Efficiency (%E):  $\%E = [(C_{\text{initial}} - C_{\text{final}}) / C_{\text{initial}}] * 100$ , where  $C_{\text{initial}}$  and  $C_{\text{final}}$  are the **lithium** concentrations in the aqueous phase before and after extraction, respectively.
- Stripping Efficiency (%S):  $\%S = [V_{\text{strip}} * C_{\text{strip}} / (V_{\text{org}} * C_{\text{org\_loaded}})] * 100$ , where  $V$  and  $C$  are the volume and concentration of the respective phases.

## Protocol 2: Magnesium Removal using a Synergistic $\beta$ -diketone and Cyanex 923 System

Objective: To selectively remove magnesium from a **lithium**-rich brine using a synergistic solvent system prior to **lithium** extraction.

#### Materials:

- **Lithium**-rich brine containing magnesium impurities.
- Organic phase: A  $\beta$ -diketone (e.g., 1-phenyl-3-methyl-4-benzoyl-5-pyrazolone, HPMBP) and Cyanex 923 (a mixture of trialkylphosphine oxides) dissolved in a suitable diluent (e.g., kerosene).
- pH adjustment reagents (e.g., NaOH or HCl).
- Separatory funnels or mixer-settlers.
- ICP-OES or AAS for metal ion analysis.

#### Procedure:

- Organic Phase Preparation:
  - Prepare the organic phase by dissolving the desired concentrations of the  $\beta$ -diketone and Cyanex 923 in the diluent.
- Extraction:
  - Adjust the pH of the aqueous brine to the optimal value for magnesium extraction.
  - Contact the pH-adjusted brine with the organic phase at a specific O/A ratio in a separatory funnel.
  - Shake the mixture for a sufficient time to reach equilibrium.
  - Allow the phases to separate.
  - Collect the aqueous phase (purified **lithium** brine) and the organic phase (loaded with magnesium).
  - Analyze the magnesium and **lithium** concentrations in the purified brine to determine the removal efficiency and **lithium** co-extraction.

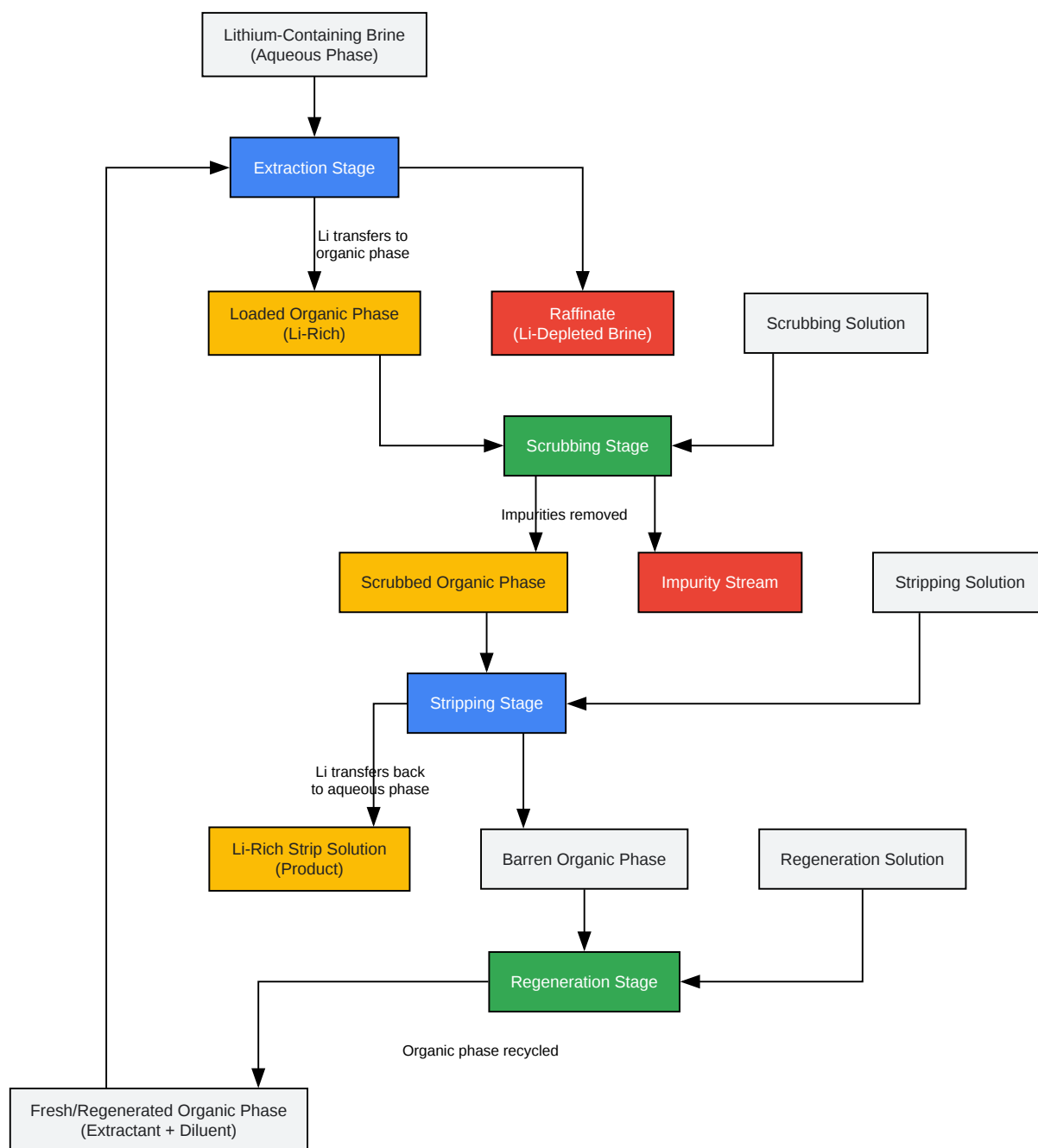
- Stripping of Magnesium (for organic phase regeneration):
  - Contact the magnesium-loaded organic phase with an acidic solution (e.g., dilute  $\text{H}_2\text{SO}_4$ ) to strip the magnesium.
  - Separate the phases to obtain the regenerated organic phase and the magnesium-rich strip solution.

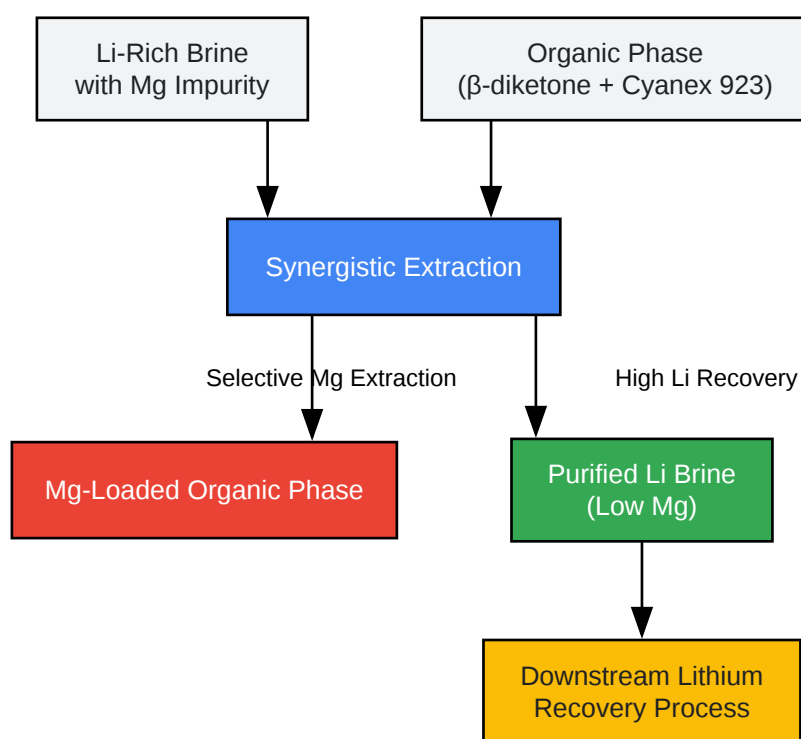
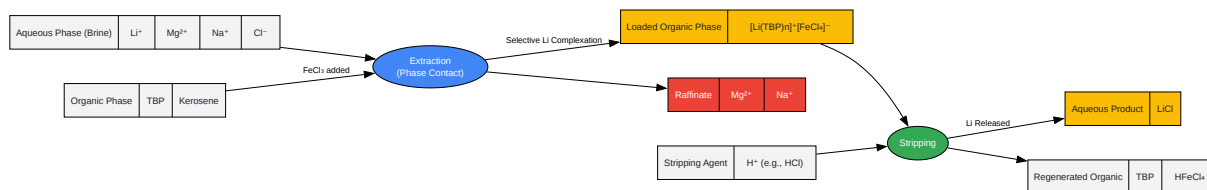
Note: For continuous processes, a multi-stage counter-current extraction setup is often employed to maximize removal efficiency.[\[9\]](#)[\[10\]](#)

## Visualizations

The following diagrams illustrate the key workflows and relationships in the solvent extraction process for **lithium** recovery.







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